

# Application of cis-Isolimonenol in Fragrance Formulations: Technical Notes and Protocols

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## Compound of Interest

Compound Name: *cis-Isolimonenol*

Cat. No.: B121254

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## Introduction

**cis-Isolimonenol**, a monocyclic terpene alcohol with the molecular formula  $C_{10}H_{16}O$ , presents a compelling profile for use in fragrance formulations. Predominantly found in the essential oils of various citrus fruits, it is characterized by a strong, fresh, citrus-like aroma. Its relatively low vapor pressure suggests potential for longevity in fragrance compositions. This document provides a detailed overview of the known properties of **cis-Isolimonenol** and outlines protocols for its evaluation and incorporation into fragrance formulations.

Disclaimer: The information provided herein is for research and development purposes. While **cis-Isolimonenol** is generally recognized as safe (GRAS) for its intended use in flavor and fragrance applications, it is imperative for formulators to conduct their own comprehensive safety and stability assessments to ensure compliance with all relevant regulatory guidelines for their specific application and region.

## Physicochemical and Olfactory Properties

A summary of the key physical, chemical, and sensory properties of **cis-Isolimonenol** is presented in Table 1. This data is essential for predicting its behavior in formulations and for initial fragrance design.

Table 1: Physicochemical and Olfactory Data for **cis-Isolimonenol**

Property	Value/Description	Source
Chemical Name	(1S,4R)-4-isopropenyl-1-methyl-2-cyclohexen-1-ol	
CAS Number	22972-51-6	
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O	
Molecular Weight	152.24 g/mol	
Appearance	Colorless, viscous liquid at room temperature.	
Odor Profile	Strong citrus-like aroma; also described as terpenic, slightly minty, or camphor-like.	
Boiling Point	Approximately 216.8°C at 760 mmHg.	
Melting Point	Not well-defined; solidifies at low temperatures (reported between -74°C to -87°C).	
Solubility	Poorly soluble in water; highly soluble in organic solvents such as ethanol and diethyl ether.	
Vapor Pressure	Relatively low compared to other terpenes, suggesting lower volatility and potential for longevity.	

## Application in Fragrance Formulations

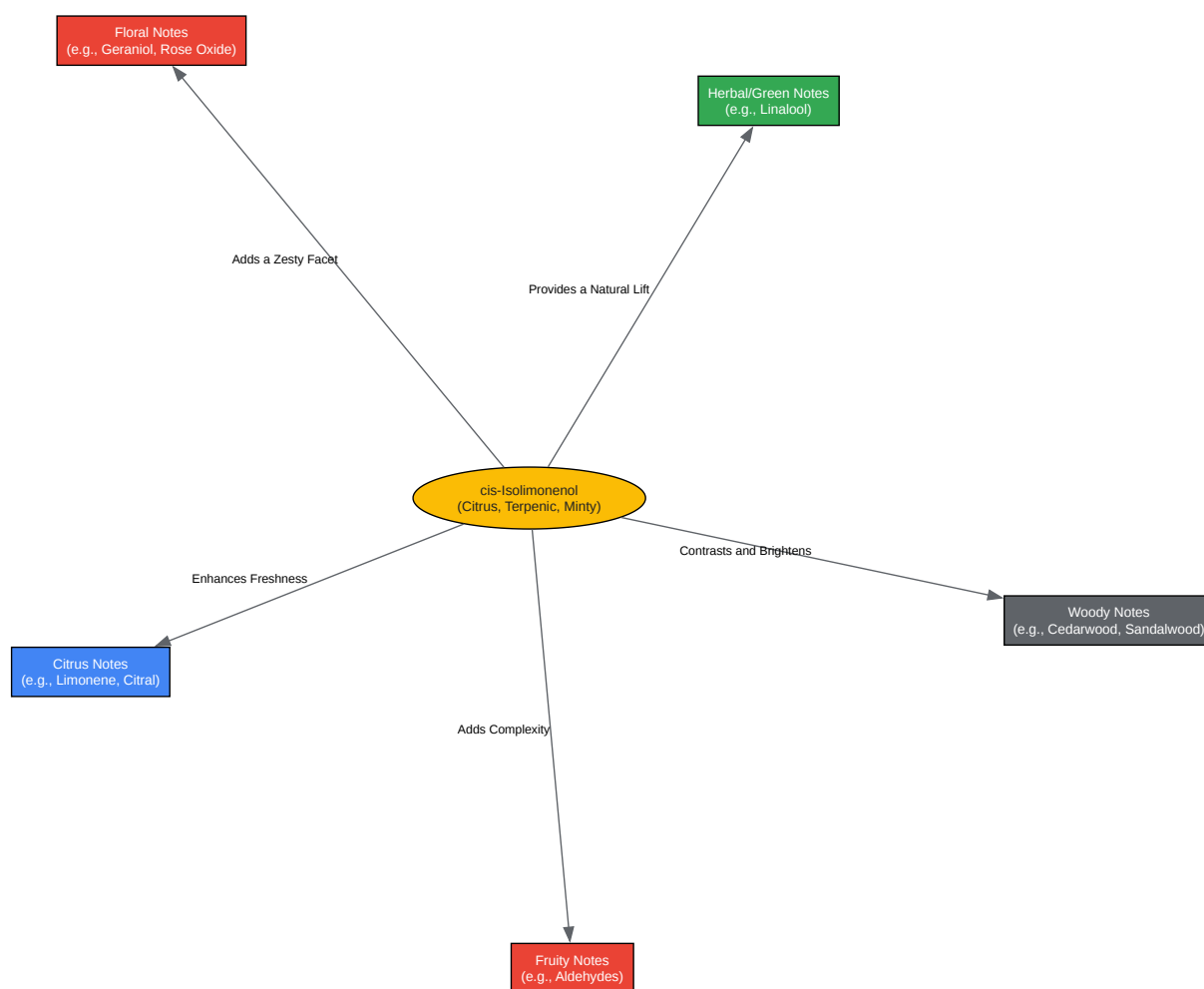
**cis-Isolimonenol**'s distinct citrus aroma makes it a valuable component for imparting a natural and fresh scent in a variety of products, including cosmetics, personal care items like lotions and perfumes, and cleaning products. Its low volatility can contribute to the middle and base notes of a fragrance, providing a lasting citrus character.

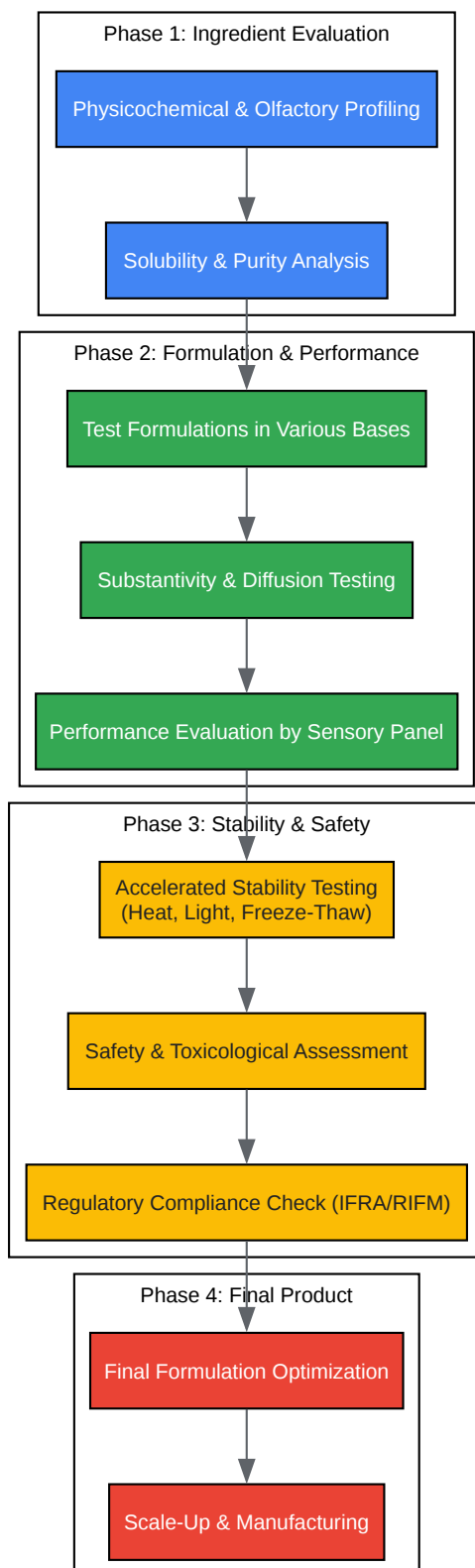
## Recommended Usage Levels

Specific regulatory or recommended usage levels for **cis-Isolimonenol** as a standalone fragrance ingredient are not readily available in public domain literature. Formulators should adhere to internal safety assessments and the guidelines of regulatory bodies such as the International Fragrance Association (IFRA) and the Research Institute for Fragrance Materials (RIFM) for novel ingredients.

## Synergies and Blending

The citrus and slightly minty character of **cis-Isolimonenol** suggests it will blend well with a variety of other fragrance notes. A logical relationship of its scent profile is depicted in the diagram below.





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